

Spectroscopic Characterization of 2-(4-Hydroxythiazol-2-yl)acetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxythiazol-2-yl)acetamide
CAS No.: 87947-94-2
Cat. No.: B1296448

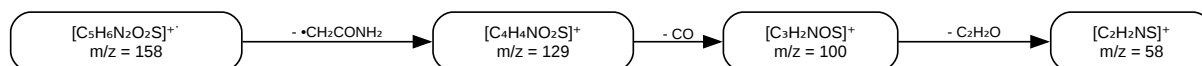
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Introduction

2-(4-Hydroxythiazol-2-yl)acetamide is a heterocyclic compound of significant interest within medicinal chemistry and drug development. Its structural scaffold, featuring a substituted thiazole ring linked to an acetamide moiety, is a common pharmacophore in various biologically active molecules. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for elucidating its role in complex chemical and biological systems. This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-(4-Hydroxythiazol-2-yl)acetamide**. The interpretations herein are grounded in fundamental spectroscopic principles and supported by comparative data from analogous structures reported in the scientific literature.

Molecular Structure and Spectroscopic Overview

A foundational step in interpreting spectroscopic data is a clear visualization of the molecular structure and its key functional groups.



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Caption: Predicted key fragmentation pathway for **2-(4-Hydroxythiazol-2-yl)acetamide**.

Conclusion

The collective analysis of NMR, IR, and Mass Spectrometry data provides a comprehensive and self-validating system for the structural confirmation of **2-(4-Hydroxythiazol-2-yl)acetamide**. While the data presented in this guide are based on predictions from established spectroscopic principles and data from related compounds, they offer a robust framework for researchers in the field. Experimental verification against these predicted values will provide definitive structural elucidation and serve as a benchmark for future studies involving this important chemical entity.

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